

The Interplay of PS372424 Hydrochloride and CXCL10: A Technical Guide

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Compound of Interest

Compound Name: PS372424 hydrochloride

Cat. No.: B560410

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For Researchers, Scientists, and Drug Development Professionals

Introduction

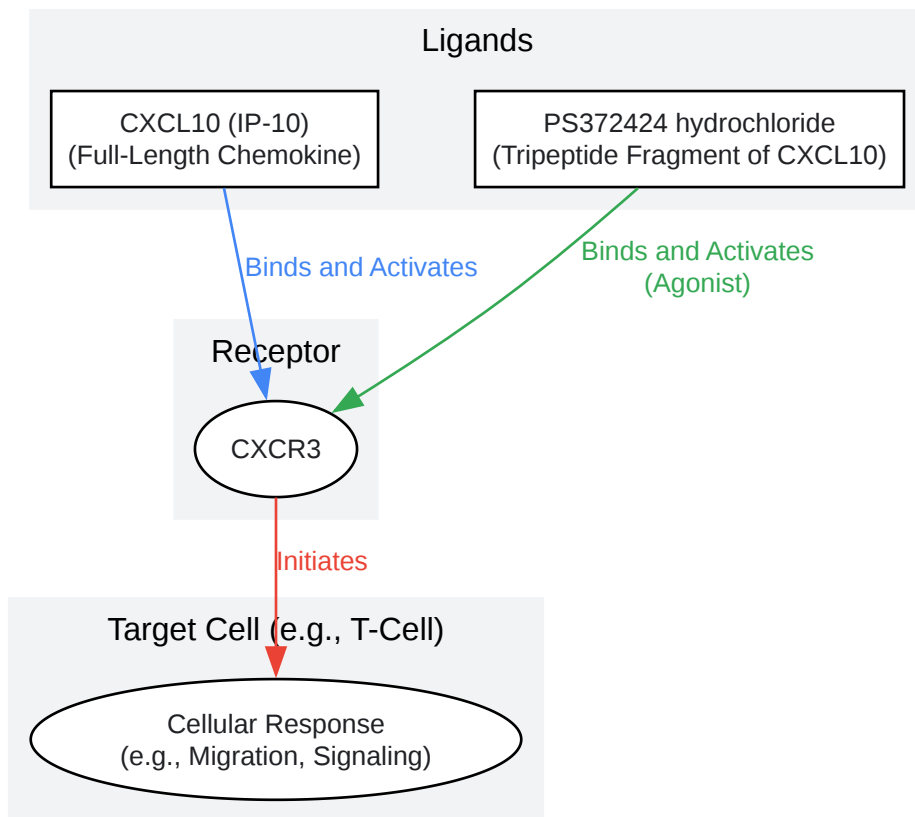
PS372424 hydrochloride, a synthetic tripeptide fragment derived from the C-terminus of the chemokine CXCL10 (also known as IP-10), represents a significant tool in the study of the CXCL10/CXCR3 signaling axis. This technical guide provides an in-depth analysis of the relationship between **PS372424 hydrochloride** and CXCL10, focusing on its mechanism of action, downstream signaling events, and its implications for therapeutic development. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development.

Core Relationship: A CXCL10 Fragment Acting as a CXCR3 Agonist

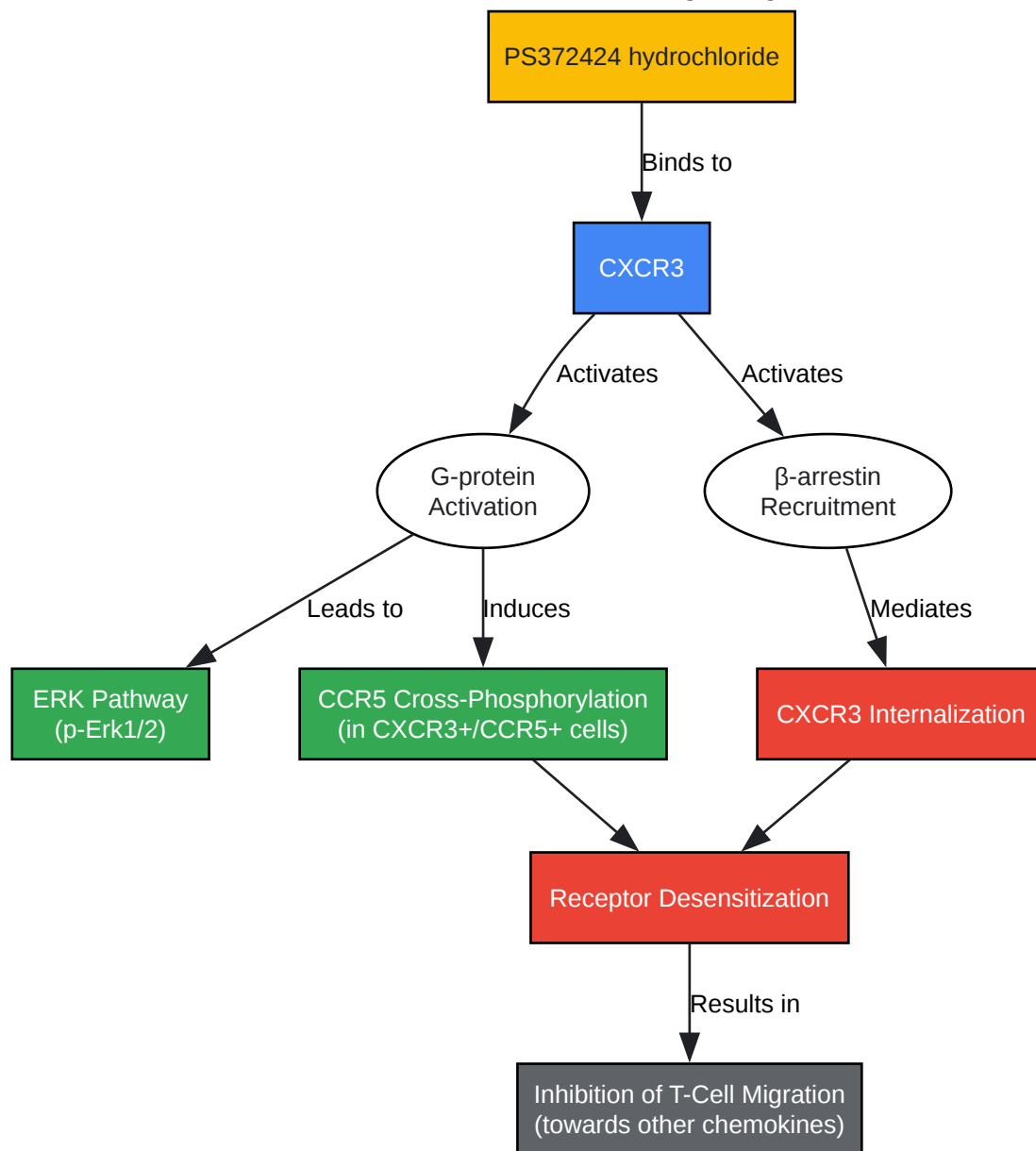
PS372424 hydrochloride is a specific agonist for the human CXCR3 receptor, the primary receptor for the chemokine CXCL10.^{[1][2][3][4][5]} Unlike CXCL10, which is a full-length protein, PS372424 is a small molecule peptidomimetic.^[6] Its core relationship with CXCL10 lies in its origin as a fragment of the native ligand and its ability to bind to and activate the same receptor, CXCR3.^{[1][2][3][4][5]} This interaction initiates a cascade of intracellular signaling events that ultimately modulate cellular functions, most notably T-cell migration.^{[1][7]}

The following diagram illustrates the fundamental relationship between **PS372424 hydrochloride**, CXCL10, and their common receptor, CXCR3.

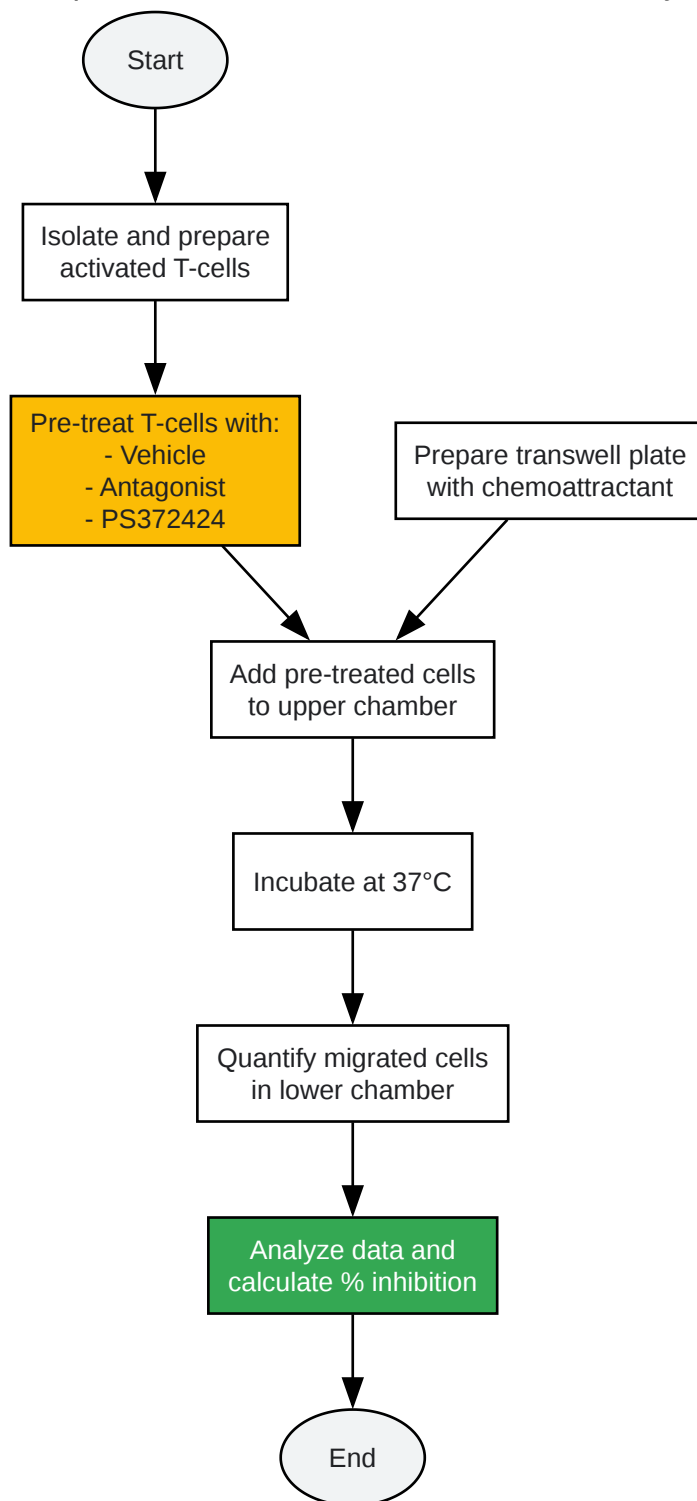
Logical Relationship of PS372424, CXCL10, and CXCR3



PS372424-Induced CXCR3 Signaling



Experimental Workflow for Chemotaxis Assay

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